

# Essential Safety and Handling Protocols for Ortho-Evra in a Research Setting

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## Compound of Interest

|                |             |
|----------------|-------------|
| Compound Name: | Ortho-Evra  |
| CAS No.:       | 396715-57-4 |
| Cat. No.:      | B12785903   |

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **Ortho-Evra** Transdermal Patches.

This document provides crucial safety and logistical information for laboratory personnel working with **Ortho-Evra**, a transdermal contraceptive patch containing the active hormonal ingredients norelgestromin and ethinyl estradiol. Adherence to these guidelines is essential to ensure personal safety and proper disposal of hazardous materials.

## Active Ingredients and Hazard Summary

**Ortho-Evra** contains two active pharmaceutical ingredients (APIs), norelgestromin (a progestin) and ethinyl estradiol (an estrogen). Both are classified as hazardous drugs due to their hormonal activity and potential reproductive and carcinogenic risks. The following table summarizes the key hazard information for these compounds.

| Chemical Name     | CAS Number | Molecular Formula                               | Hazard Statements                                                                                                                                                            |
|-------------------|------------|-------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Norelgestromin    | 53016-31-2 | C <sub>21</sub> H <sub>29</sub> NO <sub>2</sub> | H351: Suspected of causing cancer. H360: May damage fertility or the unborn child. H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled. |
| Ethinyl Estradiol | 57-63-6    | C <sub>20</sub> H <sub>24</sub> O <sub>2</sub>  | H350: May cause cancer. H360: May damage fertility or the unborn child. H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.              |

## Personal Protective Equipment (PPE)

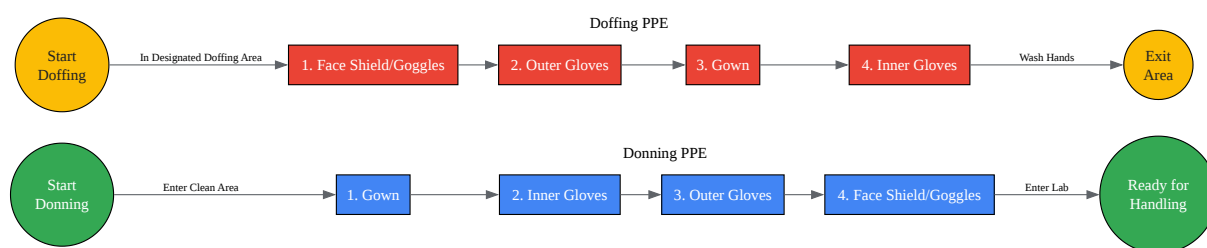
Due to the hazardous nature of the active ingredients, stringent PPE protocols must be followed at all times when handling **Ortho-Evra** patches or the pure APIs. The following PPE is mandatory:

- **Gloves:** Double gloving with chemotherapy-rated nitrile gloves is required. Change the outer glove immediately upon contamination and both gloves every 30-60 minutes during prolonged handling.
- **Gown:** A disposable, polyethylene-coated polypropylene gown that is impervious to liquids should be worn.
- **Eye and Face Protection:** ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles are required. A full-face shield should be worn over safety glasses or goggles

when there is a risk of splashing, such as during solution preparation or extraction procedures.

- **Respiratory Protection:** For most activities involving the handling of intact patches, respiratory protection is not required if work is performed in a certified chemical fume hood. However, if there is a risk of aerosol or dust generation (e.g., handling the pure powders, cutting or manipulating the patch in a way that could generate particles), a NIOSH-approved N95 or higher respirator is necessary.

The following diagram outlines the proper procedure for donning and doffing PPE to minimize contamination.



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#### PPE Donning and Doffing Workflow

## Experimental Protocol: Extraction of Active Ingredients from Ortho-Evra Patch

This protocol outlines a method for the extraction of norelgestromin and ethinyl estradiol from a transdermal patch for analytical purposes. All procedures should be performed in a chemical fume hood.

**Materials:**

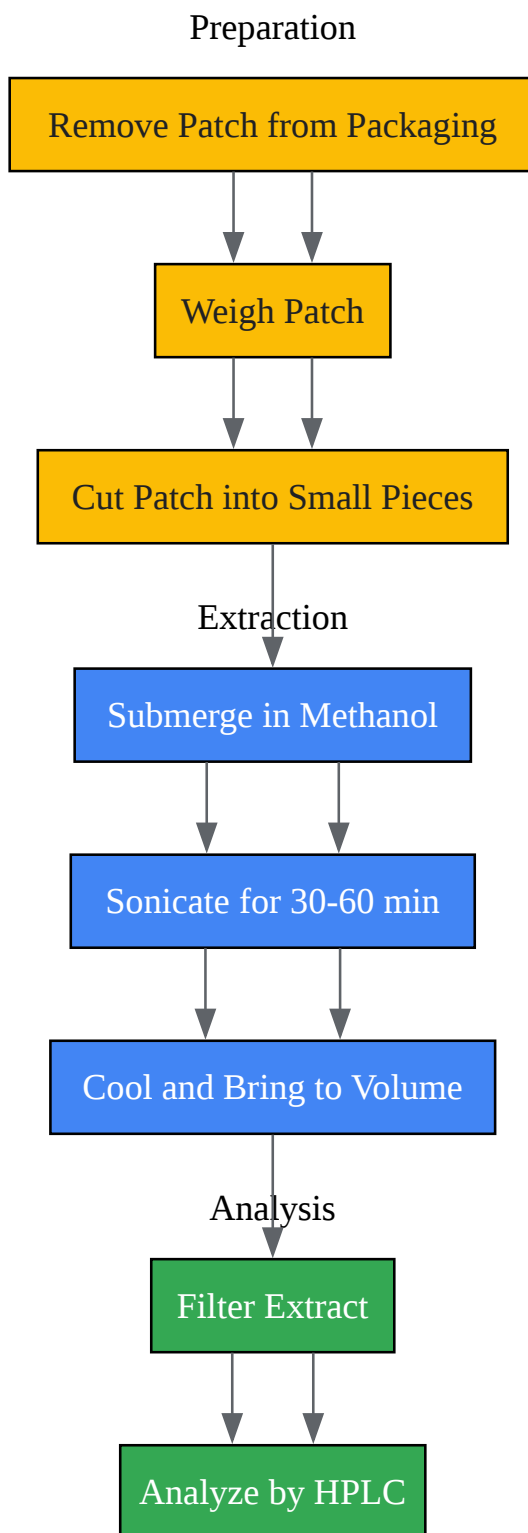
- **Ortho-Evra** transdermal patch
- Methanol, HPLC grade
- Volumetric flasks (various sizes)
- Sonicator bath
- Forceps
- Scalpel or scissors
- Analytical balance

**Procedure:**

- Patch Preparation:
  - Carefully remove the patch from its packaging using forceps.
  - Record the total weight of the patch.
  - Using a scalpel or scissors, cut the patch into smaller pieces to increase the surface area for extraction.
- Extraction:
  - Place the cut pieces of the patch into a volumetric flask of appropriate size.
  - Add a known volume of methanol to the flask, ensuring the patch pieces are fully submerged.
  - Place the flask in a sonicator bath and sonicate for 30-60 minutes.
  - Allow the solution to cool to room temperature.
  - Bring the solution to final volume with methanol and mix thoroughly.

- Sample Preparation for Analysis:
  - Filter an aliquot of the extract through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.
  - The sample is now ready for analysis by a validated HPLC method.

The following diagram illustrates the experimental workflow.



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Workflow for API Extraction from Patch

## Disposal Plan

All materials that have come into contact with **Ortho-Evra**, including used patches, packaging, PPE, and consumables, are considered hazardous hormonal waste and must be disposed of accordingly.

### Waste Segregation and Collection:

- **Sharps:** Any sharps, such as scalpel blades or needles used in the handling of the patch, must be disposed of in a designated sharps container for hazardous waste.
- **Solid Waste:** All non-sharp solid waste, including used patches, gloves, gowns, and other contaminated materials, must be collected in a clearly labeled, leak-proof hazardous waste container lined with a yellow bag.
- **Liquid Waste:** All liquid waste, including solvents used for extraction and rinsing, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container for hormonal waste.

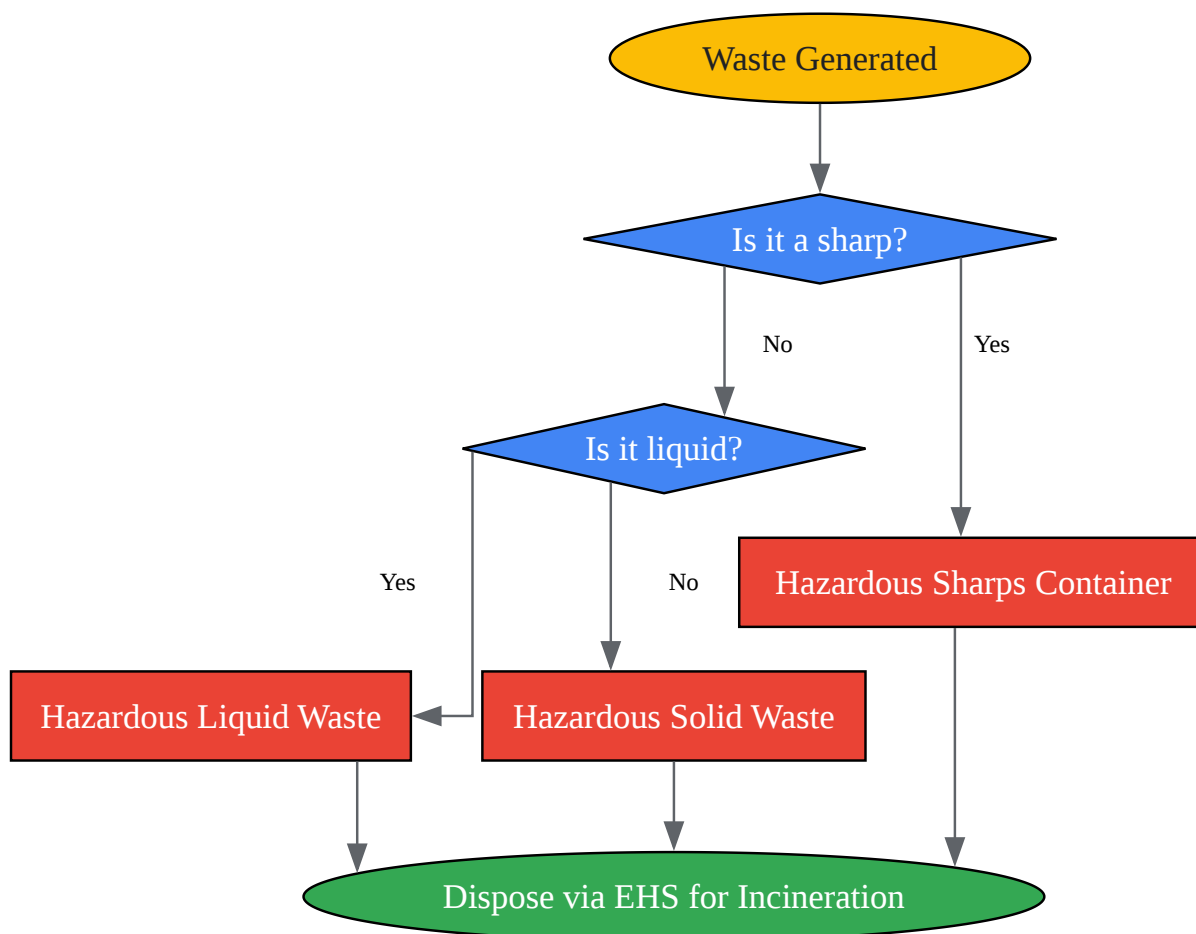
### Decontamination:

- Work surfaces and equipment should be decontaminated after handling **Ortho-Evra**. A two-step process is recommended:
  - **Deactivation:** Wipe the surface with a 2% sodium hypochlorite (bleach) solution, followed by a neutralizing agent like sodium thiosulfate.
  - **Cleaning:** Clean the surface with a germicidal detergent, followed by a rinse with sterile water and then 70% isopropyl alcohol.

### Final Disposal:

- All hazardous waste containers must be sealed and disposed of through the institution's environmental health and safety office for incineration. Do not dispose of any materials in the regular trash or down the drain.

The following diagram outlines the logical flow for waste disposal.



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#### Logical Flow for Waste Disposal

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